

An In-depth Technical Guide to 5-Amino-2-chloropyrimidine

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Compound of Interest

Compound Name: 5-AMAM-2-CP

Cat. No.: B2963481

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Disclaimer: The compound "**5-AMAM-2-CP**" does not correspond to a standard chemical nomenclature. Based on the query, it is highly probable that the intended compound is 5-Amino-2-chloropyrimidine. This guide provides a comprehensive overview of the structure, properties, and experimental protocols related to 5-Amino-2-chloropyrimidine.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a detailed examination of 5-Amino-2-chloropyrimidine. The document outlines its chemical structure, physicochemical properties, synthesis methodologies, and known biological activities, supported by experimental data and procedural details.

Chemical Structure and Properties

5-Amino-2-chloropyrimidine is a heterocyclic aromatic compound featuring a pyrimidine ring substituted with an amino group at the 5th position and a chlorine atom at the 2nd position.

Table 1: Physicochemical Properties of 5-Amino-2-chloropyrimidine

| Property | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₄ H ₄ ClN ₃ | [1] [2] |
| Molecular Weight | 129.55 g/mol | [1] [2] |
| CAS Number | 5428-89-7 | [1] [2] |
| Appearance | Crystalline powder or solid | [3] |
| Melting Point | 235-238 °C (lit.) | [2] |
| SMILES | <chem>Nc1ncc(Cl)cn1</chem> | [2] |
| InChI Key | OQZMDDKDHRIQDY- UHFFFAOYSA-N | [1] |

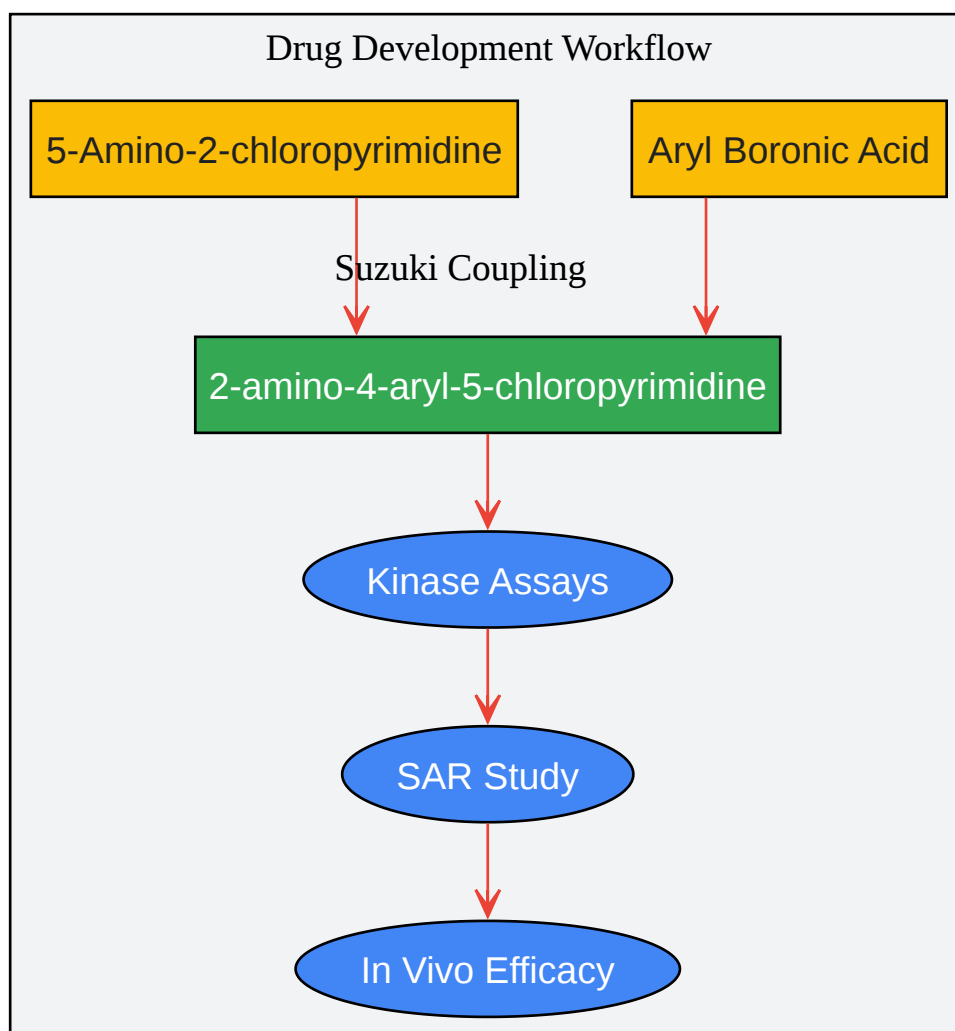
Synthesis of 5-Amino-2-chloropyrimidine

A common method for the synthesis of 5-Amino-2-chloropyrimidine involves the reduction of 2-chloro-5-nitropyrimidine.

Experimental Protocol: Synthesis via Reduction of 2-chloro-5-nitropyrimidine[\[4\]](#)

- Materials:
 - 2-chloro-5-nitropyrimidine (140 g, 0.88 mol)
 - Ethanol (700 mL)
 - Acetic acid (1400 mL)
 - Water (700 mL)
 - Iron powder (197 g, 70 µm sieve, <212 µm)
- Procedure:
 - Dissolve 2-chloro-5-nitropyrimidine in a mixture of ethanol, acetic acid, and water.
 - Add iron powder to the solution.

- Heat the reaction mixture at 70 °C overnight.
- Cool the mixture to room temperature.
- Filter the reaction mixture to remove solid residues.
- The filtrate contains the desired product, 5-Amino-2-chloropyrimidine. Further purification may be required.



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